

Safeguarding Your Research: A Comprehensive Guide to Handling 3-Chloro-2-iodoaniline

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Compound of Interest

Compound Name: 3-Chloro-2-iodoaniline

Cat. No.: B130401

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For Immediate Implementation: This document provides critical safety protocols and logistical plans for the handling and disposal of **3-Chloro-2-iodoaniline**, tailored for research scientists and drug development professionals. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Assessment and Chemical Profile

3-Chloro-2-iodoaniline is a halogenated aniline derivative that presents significant health risks. It is classified as toxic if swallowed, and causes skin and eye irritation.[1] Inhalation may also lead to respiratory irritation. Understanding the specific hazards is the first step in mitigating risk.

| Chemical and Physical Properties | |
|----------------------------------|--|
| Molecular Formula | C ₆ H ₅ ClIN[2][3] |
| Molecular Weight | 253.47 g/mol [2] |
| Appearance | Solid |
| Boiling Point | 303.5°C at 760 mmHg[4] |
| Flash Point | 137.4±23.7 °C[4] |
| Density | 2.0±0.1 g/cm ³ [4] |

| GHS Hazard Classification | |
|--|--|
| Acute Toxicity, Oral | Category 3 or 4 (Toxic or Harmful if swallowed) [2] [4] |
| Skin Irritation | Category 2 (Causes skin irritation) [1] |
| Eye Irritation | Category 2A (Causes serious eye irritation) [1] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 (May cause respiratory irritation) |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, or eye contact.

| PPE Requirement | Specification |
|-------------------------|--|
| Hand Protection | Chemical-resistant gloves are required. Nitrile gloves are suitable for incidental contact, but for prolonged handling or immersion, butyl rubber or Viton™ gloves are recommended.[3][5] Always inspect gloves for degradation or punctures before use and double-gloving is advised for extensive procedures. |
| Eye and Face Protection | Chemical splash goggles that form a complete seal around the eyes are mandatory. A face shield should be worn in conjunction with goggles when there is a risk of splashing. |
| Body Protection | A flame-retardant laboratory coat must be worn and fully buttoned. For tasks with a higher risk of splashes, a chemical-resistant apron is also necessary. |
| Respiratory Protection | All handling of 3-Chloro-2-iodoaniline must be conducted in a certified chemical fume hood. In the event of a spill or if a fume hood is not available, a full-face respirator with organic vapor cartridges is required.[6][7] |
| Foot Protection | Closed-toe, chemical-resistant shoes must be worn at all times within the laboratory. |

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for the safe handling of **3-Chloro-2-iodoaniline**.

3.1. Preparation:

- Risk Assessment: Conduct a thorough risk assessment for the specific experimental protocol.

- Fume Hood Verification: Ensure the chemical fume hood is operational and has a current certification.
- Emergency Equipment: Confirm the location and functionality of the nearest safety shower, eyewash station, and fire extinguisher.
- Spill Kit: Have a chemical spill kit appropriate for halogenated aromatic compounds readily available.

3.2. Handling:

- Designated Area: All handling of **3-Chloro-2-iodoaniline** must occur within a designated area inside a chemical fume hood.
- Dispensing: Use a spatula or other appropriate tool for transferring the solid material to minimize dust formation.
- Storage: Store the compound in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
[8] Protect from light.[8]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure.

| Exposure Route | Immediate Action Protocol |
|----------------|--|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2] [4] |
| Skin Contact | Immediately remove all contaminated clothing and shoes. Wash the affected skin area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [2] [4] |
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention. [2] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [2] |

Spill and Disposal Plan

5.1. Spill Cleanup Protocol:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- PPE: Don the appropriate PPE, including respiratory protection.
- Containment: For solid spills, carefully sweep the material to avoid creating dust. For liquid spills, create a dike around the spill with an inert absorbent material (e.g., vermiculite, sand).[\[7\]](#)[\[9\]](#)
- Absorption: Slowly and carefully cover the spill with the absorbent material.
- Collection: Once fully absorbed, use non-sparking tools to collect the material into a labeled, sealable container for hazardous waste.[\[9\]](#)

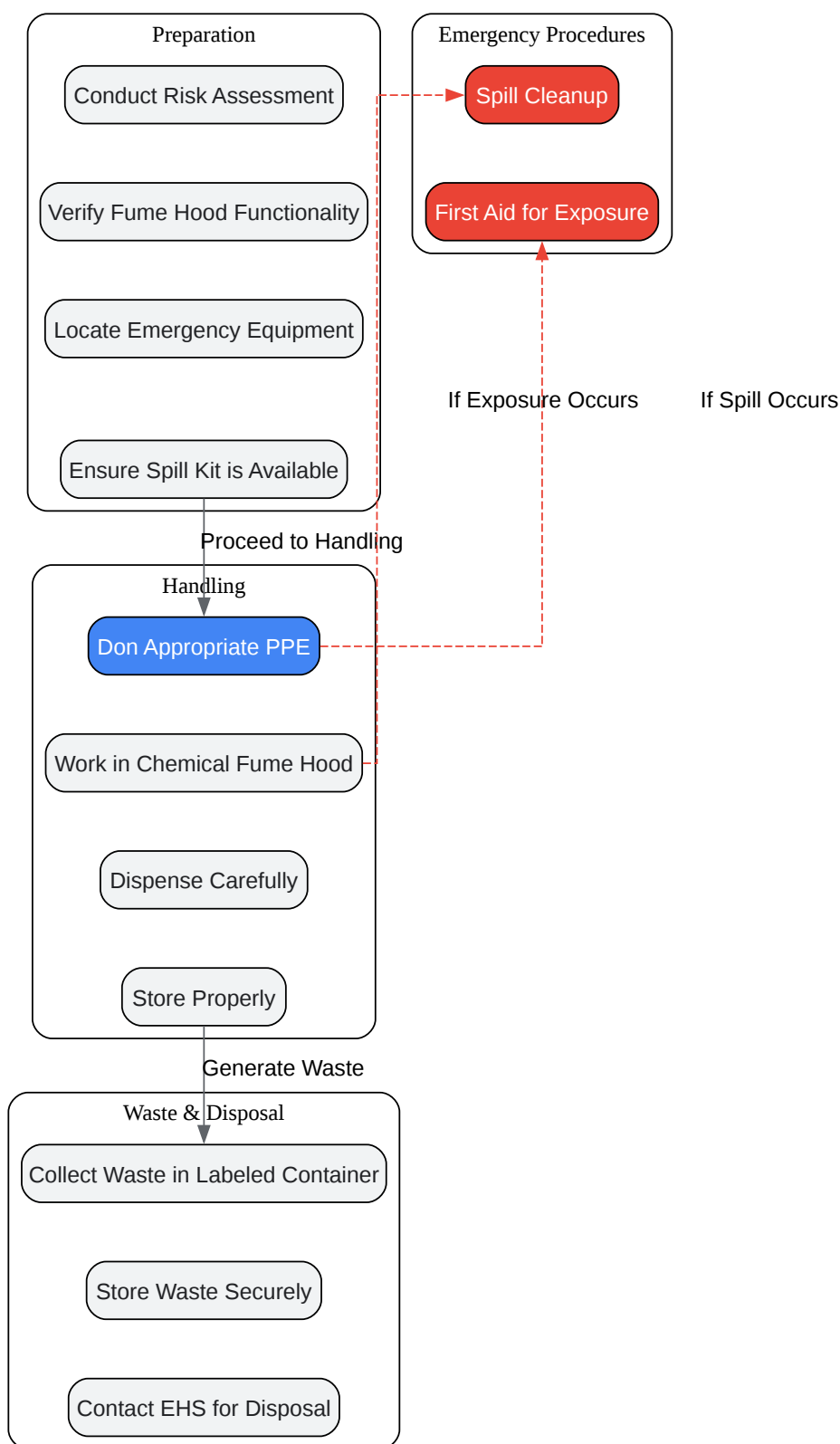
- Decontamination: Clean the spill area with soap and water, collecting the cleaning materials for disposal as hazardous waste.[\[9\]](#)

5.2. Waste Disposal Plan:

All waste containing **3-Chloro-2-iodoaniline** must be treated as hazardous waste.

- Containerization: Collect all waste, including contaminated PPE and cleaning materials, in a clearly labeled, sealed, and compatible container.
- Labeling: The container must be labeled with "Hazardous Waste" and the full chemical name: "**3-Chloro-2-iodoaniline**".[\[1\]](#)
- Storage: Store the hazardous waste container in a designated, secure area, away from incompatible materials.
- Disposal: Arrange for disposal through your institution's environmental health and safety (EHS) office. Do not dispose of this chemical down the drain or in regular trash.[\[10\]](#)

Workflow for Safe Handling of 3-Chloro-2-iodoaniline



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Caption: Workflow for the safe handling of **3-Chloro-2-iodoaniline**.

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